

D-Glucose-13C3-1: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: D-Glucose-13C3-1

Cat. No.: B12417288

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For Researchers, Scientists, and Drug Development Professionals

This guide provides in-depth technical information on the safe handling, storage, and disposal of **D-Glucose-13C3-1**, a stable isotope-labeled compound crucial for metabolic research. The information is compiled from various safety data sheets and research protocols to ensure a comprehensive overview for laboratory personnel.

Chemical and Physical Properties

D-Glucose-13C3-1 is a form of D-Glucose where three carbon atoms in the glucose molecule are replaced with the stable isotope carbon-13 (¹³C). This labeling allows researchers to trace the metabolic fate of glucose in biological systems.

Property	Value	Reference
Chemical Formula	¹³ C ₃ C ₃ H ₁₂ O ₆	[1]
Molecular Weight	183.13 g/mol	[1]
Appearance	White powder	[1]
Melting Point	150-152 °C	[1]
Solubility	Soluble in water.	[2]
Isotopic Purity	≥99 atom % ¹³ C	[1]

Hazard Identification and Safety Precautions

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **D-Glucose-13C3-1** is classified as follows:

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Acute aquatic toxicity	1	H400: Very toxic to aquatic life
Chronic aquatic toxicity	1	H410: Very toxic to aquatic life with long lasting effects

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[3\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[3\]](#)
- P273: Avoid release to the environment.[\[3\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[3\]](#)
- P330: Rinse mouth.[\[3\]](#)
- P391: Collect spillage.[\[3\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[3\]](#)

While stable isotope labeling does not significantly alter the chemical reactivity compared to the unlabeled compound, it is essential to handle **D-Glucose-13C3-1** with the same precautions as any other laboratory chemical.

Toxicological Information

The toxicological properties of **D-Glucose-13C3-1** have not been as extensively studied as its unlabeled counterpart. However, the isotopic labeling is not expected to significantly alter its

toxicological profile. The acute toxicity data for D-(+)-Glucose is provided as a reference.

Route of Exposure	Species	Value
Oral LD50	Rat	25,800 mg/kg
Intraperitoneal LD50	Mouse	18,000 mg/kg

It is important to note that while D-Glucose has low acute toxicity, chronic exposure to high concentrations may have health effects.

First-Aid Measures

In case of exposure to **D-Glucose-13C3-1**, the following first-aid measures should be taken:

- After inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician if symptoms persist.
- After skin contact: Wash off with soap and plenty of water.
- After eye contact: Flush eyes with water as a precaution.
- After swallowing: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Handling and Storage

Handling:

- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Normal measures for preventive fire protection.

Storage:

- Keep container tightly closed in a dry and well-ventilated place.

- Store at room temperature.[\[4\]](#)

Experimental Protocols

D-Glucose-13C3-1 is a key tracer in metabolic flux analysis (MFA) studies. Below is a generalized protocol for its use in cell culture.

Objective: To trace the metabolic fate of glucose through glycolysis and the TCA cycle in cultured mammalian cells.

Materials:

- **D-Glucose-13C3-1**
- Glucose-free cell culture medium (e.g., DMEM)
- Dialyzed Fetal Bovine Serum (dFBS)
- Cultured mammalian cells
- Standard cell culture equipment (incubator, biosafety cabinet, centrifuge, etc.)
- Metabolite extraction solution (e.g., 80% methanol, -80°C)
- LC-MS or GC-MS for metabolite analysis

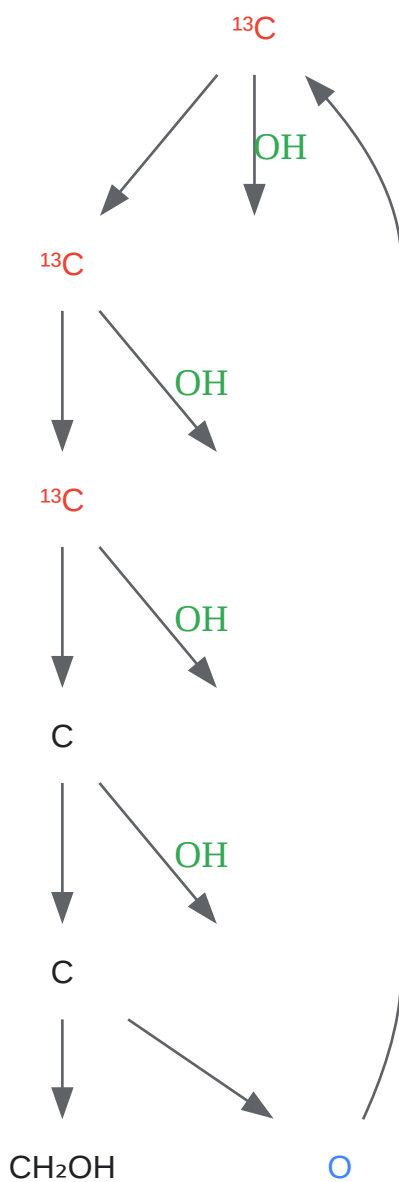
Procedure:

- **Cell Seeding:** Seed cells in multi-well plates at a density that allows them to reach 70-80% confluency at the time of the experiment.
- **Media Preparation:** Prepare the labeling medium by supplementing glucose-free medium with **D-Glucose-13C3-1** to the desired concentration (typically matching the glucose concentration of standard media, e.g., 10 mM) and dFBS.
- **Isotope Labeling:**
 - Aspirate the standard growth medium from the cells.

- Wash the cells once with pre-warmed phosphate-buffered saline (PBS).
- Add the prepared labeling medium to the cells.
- Incubate the cells for a predetermined period to allow for the uptake and metabolism of the labeled glucose. This time can range from minutes to hours depending on the metabolic pathways of interest.
- Metabolite Extraction:
 - Place the culture plate on ice to quench metabolic activity.
 - Aspirate the labeling medium.
 - Wash the cells twice with ice-cold PBS.
 - Add a pre-chilled metabolite extraction solution to each well.
 - Scrape the cells and collect the cell lysate in a microcentrifuge tube.
 - Centrifuge the lysate to pellet cell debris.
- Sample Analysis:
 - Collect the supernatant containing the extracted metabolites.
 - Dry the metabolite extract using a vacuum concentrator or nitrogen stream.
 - Resuspend the dried metabolites in a suitable solvent for LC-MS or GC-MS analysis.
 - Analyze the samples to determine the incorporation of ^{13}C into downstream metabolites.

Visualizations

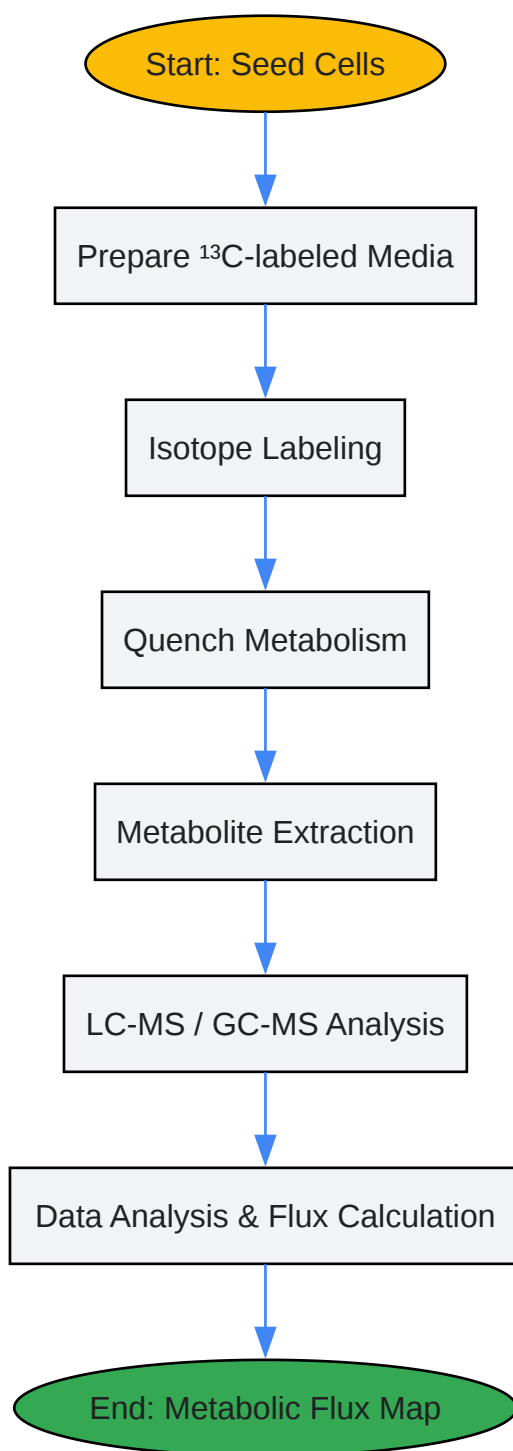
Chemical Structure of D-Glucose-13C3-1



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Caption: Chemical structure of D-Glucose with the first three carbon atoms labeled with ^{13}C .

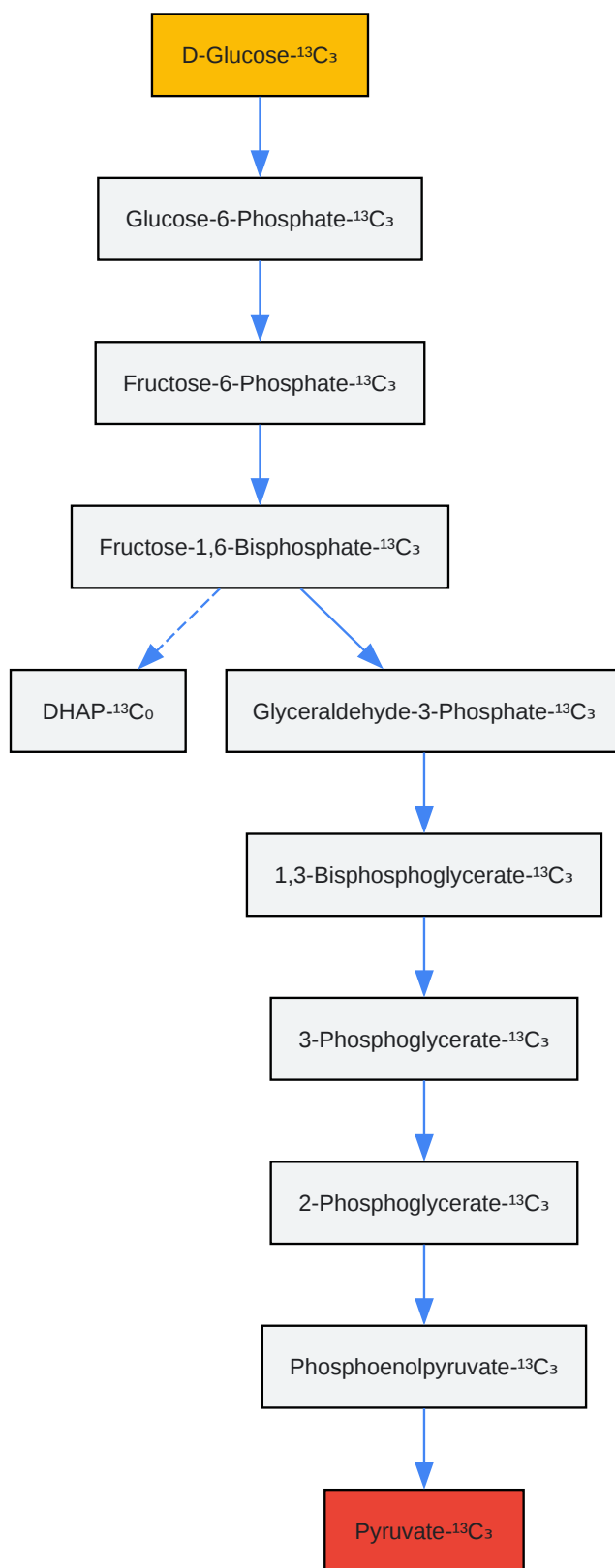
Experimental Workflow for Metabolic Flux Analysis



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Caption: A generalized workflow for conducting a metabolic flux analysis experiment using **D-Glucose-13C3-1**.

Simplified Glycolysis Pathway with ¹³C Tracing



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Caption: Simplified glycolysis pathway showing the flow of the three labeled carbons from **D-Glucose-13C3-1** to Pyruvate.

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